

The Discovery and Enduring Utility of 3-Cyclohexylpropan-1-ol: A Technical Guide

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Compound of Interest

Compound Name: 3-Cyclohexylpropan-1-ol

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An In-depth Technical Guide for Researchers, Scientists, and Drug Development Professionals

Abstract

3-Cyclohexylpropan-1-ol, a saturated primary alcohol with a distinctive cyclohexyl moiety, has been a subject of scientific interest since the early 20th century. Its discovery is intrinsically linked to the pioneering work of French chemists Paul Sabatier and Jean-Baptiste Senderens on catalytic hydrogenation. This guide provides a comprehensive overview of the discovery, synthesis, and historical applications of **3-Cyclohexylpropan-1-ol**, presenting key data in a structured format and detailing experimental protocols.

Discovery and Historical Context

The discovery of **3-Cyclohexylpropan-1-ol** is rooted in the development of catalytic hydrogenation at the turn of the 20th century. While a definitive first synthesis is not explicitly documented in a singular publication, its creation is a direct consequence of the methodologies established by Paul Sabatier and Jean-Baptiste Senderens. Their groundbreaking work on the use of finely divided metals, particularly nickel, to catalyze the addition of hydrogen to unsaturated organic compounds, laid the foundation for the synthesis of a wide array of saturated cyclic and acyclic molecules. For this work, Sabatier was awarded the Nobel Prize in Chemistry in 1912.

The logical precursor to **3-Cyclohexylpropan-1-ol** is 3-phenylpropan-1-ol or cinnamaldehyde. The complete hydrogenation of the aromatic ring and the carbon-carbon double bond (in the

case of cinnamaldehyde) and/or the carbonyl group would yield the target molecule. The work of Sabatier and Senderens, extensively published in the Comptes rendus de l'Académie des sciences in the early 1900s, described the hydrogenation of various aromatic compounds, providing the essential chemical framework for the synthesis of **3-Cyclohexylpropan-1-ol**.

Another notable chemist of that era, Georges Darzens, also made significant contributions to the synthesis of alcohols, though his work is more famously associated with the Darzens reaction for the synthesis of glycidic esters. His research in 1911 on the synthesis of cyclic alcohols further illustrates the intense focus on this class of compounds during that period.

Physicochemical Properties

A summary of the key physical and chemical properties of **3-Cyclohexylpropan-1-ol** is presented in Table 1. This data has been compiled from various chemical suppliers and databases.

Property	Value
Molecular Formula	C ₉ H ₁₈ O
Molecular Weight	142.24 g/mol
CAS Number	1124-63-6
Boiling Point	218 °C
Melting Point	-25 °C (estimated)
Density	0.937 g/mL at 25 °C
Refractive Index (n _D ²⁰)	1.466
Flash Point	102 °C
Solubility	Insoluble in water, soluble in organic solvents.

Synthesis and Experimental Protocols

The primary method for the synthesis of **3-Cyclohexylpropan-1-ol** is the catalytic hydrogenation of an appropriate unsaturated precursor. The most common starting materials

are 3-phenylpropan-1-ol or cinnamaldehyde.

Catalytic Hydrogenation of 3-Phenylpropan-1-ol

This is a direct hydrogenation of the aromatic ring to a cyclohexane ring.

Reaction: $\text{C}_6\text{H}_5(\text{CH}_2)_3\text{OH} + 3\text{H}_2 \rightarrow \text{C}_6\text{H}_{11}(\text{CH}_2)_3\text{OH}$

Catalyst: Typically Raney Nickel, Platinum, or Rhodium on a carbon support.

General Experimental Protocol:

- **Catalyst Preparation:** A slurry of Raney Nickel (or other suitable catalyst) is washed with ethanol to remove any residual water.
- **Reaction Setup:** A high-pressure autoclave is charged with 3-phenylpropan-1-ol and the prepared catalyst in a suitable solvent such as ethanol.
- **Hydrogenation:** The autoclave is sealed, purged with nitrogen, and then pressurized with hydrogen to a desired pressure (e.g., 50-100 atm). The reaction mixture is heated to a specific temperature (e.g., 100-150 °C) and stirred vigorously.
- **Monitoring:** The reaction progress is monitored by the uptake of hydrogen.
- **Work-up:** After the reaction is complete, the autoclave is cooled, and the excess hydrogen is carefully vented. The reaction mixture is filtered to remove the catalyst. The solvent is removed from the filtrate by rotary evaporation.
- **Purification:** The crude **3-Cyclohexylpropan-1-ol** is then purified by vacuum distillation to yield the final product.

Catalytic Hydrogenation of Cinnamaldehyde

This is a multi-step hydrogenation where both the carbon-carbon double bond and the aromatic ring are saturated, and the aldehyde group is reduced to a primary alcohol.

Reaction: $\text{C}_6\text{H}_5\text{CH}=\text{CHCHO} + 5\text{H}_2 \rightarrow \text{C}_6\text{H}_{11}(\text{CH}_2)_3\text{OH}$

Catalyst: A combination of catalysts may be used, or a single catalyst under forcing conditions (e.g., high pressure and temperature) can achieve complete reduction. A common approach is a two-step process.

General Experimental Protocol (Two-Step):

- **Step 1: Reduction of the Aldehyde and Double Bond:** Cinnamaldehyde is first hydrogenated over a catalyst like Palladium on carbon (Pd/C) at moderate pressure and temperature to yield 3-phenylpropan-1-ol.
- **Step 2: Hydrogenation of the Aromatic Ring:** The resulting 3-phenylpropan-1-ol is then subjected to hydrogenation as described in section 3.1.

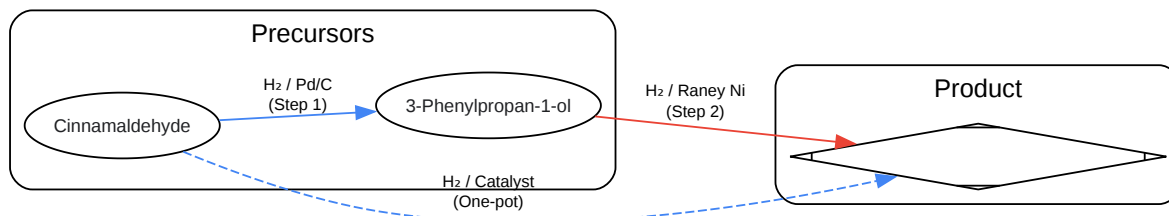
Historical and Modern Applications

While specific, documented early applications of **3-Cyclohexylpropan-1-ol** are scarce, the development of hydroaromatic compounds in the early 20th century was closely tied to the burgeoning synthetic fragrance and flavor industry. The saturation of aromatic rings often leads to a change in odor profile, frequently imparting woody, floral, or fruity notes. It is highly probable that **3-Cyclohexylpropan-1-ol** and its derivatives were investigated for their olfactory properties during this period.

In modern times, **3-Cyclohexylpropan-1-ol** serves as a versatile building block in organic synthesis. Its primary applications are in the fragrance and specialty chemicals industries. It is used as a precursor for the synthesis of various esters and other derivatives that possess desirable fragrance characteristics.

Visualizations

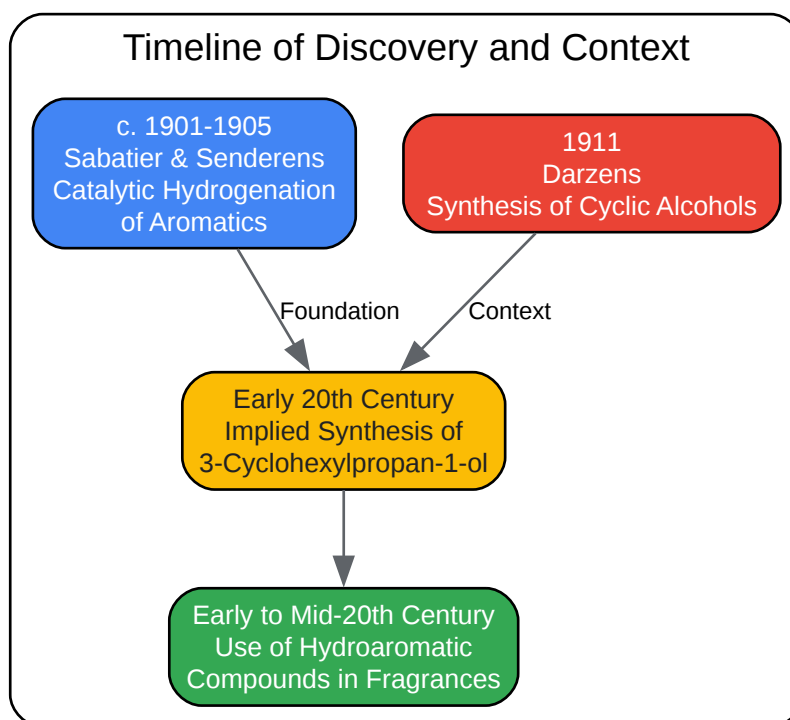
Synthesis Pathway of 3-Cyclohexylpropan-1-ol



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Caption: Synthesis routes to **3-Cyclohexylpropan-1-ol**.

Historical Timeline of Discovery



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Caption: Historical context of the discovery of **3-Cyclohexylpropan-1-ol**.

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